

(3,5,5-Trimethylmorpholin-3-yl)methanol in peptide coupling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3,5,5-Trimethylmorpholin-3-yl)methanol

CAS No.: 1784130-06-8

Cat. No.: B2980173

[Get Quote](#)

Application Note: Strategic Incorporation of (3,5,5-Trimethylmorpholin-3-yl)methanol in Peptide Scaffolds

Part 1: Executive Summary & Technical Context

The Molecule: **(3,5,5-Trimethylmorpholin-3-yl)methanol** (TMM-OH) is a highly specialized, sterically hindered morpholine derivative. Unlike standard coupling reagents (e.g., DMTMM) or simple bases (e.g., NMM), TMM-OH serves primarily as a chiral building block or C-terminal modifier in peptidomimetic drug design.

The Application: Its incorporation into peptide backbones is driven by the need to:

- **Enhance Metabolic Stability:** The gem-dimethyl and quaternary centers at C3/C5 block enzymatic degradation (proteolysis).
- **Modulate Physicochemical Properties:** The morpholine ring lowers lipophilicity (LogD) compared to carbocyclic analogs, improving aqueous solubility while maintaining membrane permeability.

- **Induce Conformational Constraint:** The rigid chair conformation of the polysubstituted morpholine restricts the peptide backbone, potentially locking the bioactive conformation.

The Challenge: The core technical hurdle is the extreme steric hindrance surrounding the secondary amine (N4 position), flanked by a quaternary center at C3 and a gem-dimethyl group at C5. Furthermore, the presence of a free primary hydroxyl group creates a chemoselectivity issue (N-acylation vs. O-acylation).

Part 2: Experimental Protocols

Protocol A: Chemoselective N-Acylation (Amide Bond Formation)

Objective: To couple the secondary amine of TMM-OH to the C-terminus of a protected peptide fragment (or N-protected amino acid), creating a tertiary amide linkage.

Prerequisites:

- **Reagent Class:** High-efficiency coupling agents (Uronium/Phosphonium salts) are required. Carbodiimides (EDC/DCC) are generally insufficient.
- **Solvent:** Polar aprotic (DMF or NMP).

Step-by-Step Methodology:

- **Activation (Pre-activation is critical):**
 - Dissolve the N-protected amino acid/peptide (
eq) in anhydrous DMF (
M concentration).
 - Add HATU (
eq) or COMU (
eq).

- Add HOAt (

eq). Note: HOAt is preferred over HOBt due to the "neighboring group effect" of the pyridine nitrogen, which accelerates coupling to hindered amines.
- Add TMP (2,4,6-Trimethylpyridine/Collidine) (

eq) as the base. Rationale: Collidine is less nucleophilic than DIPEA and reduces the risk of base-catalyzed racemization of the activated ester.
- Stir for 2–5 minutes to form the active ester (OAt ester).
- Coupling:
 - Add **(3,5,5-Trimethylmorpholin-3-yl)methanol** (

eq) directly to the activated mixture.
 - Microwave Irradiation (Recommended): Heat to

for 20 minutes (25 W).
 - Alternative (Room Temp): Stir under

for 12–24 hours.
- Monitoring:
 - Monitor via LC-MS. Look for the mass shift corresponding to the amide product.
 - Checkpoint: If O-acylation (ester formation) is observed as a major byproduct, switch to Protocol B (Protection Strategy).
- Work-up:
 - Dilute with EtOAc. Wash with 5%

, Sat.

, and Brine.^[1]

- Note: The unreacted amine is highly polar; ensure the aqueous phase is not too acidic during the first wash to avoid protonating the product if it has other basic sites, although the amide itself is neutral.

Protocol B: O-Protection Strategy (For Ultra-High Purity)

Objective: To force N-acylation by blocking the competing hydroxyl group.

- Silylation:
 - Treat TMM-OH with TBS-Cl (eq) and Imidazole (eq) in DCM.
 - Isolate the O-TBS protected intermediate.
- Coupling:
 - Perform the coupling using PyBroP (eq) and DIPEA (eq) in DCM/DMF (3:1). PyBroP is specifically effective for coupling hindered secondary amines (N-methyl amino acids, etc.).
 - Mechanism:^{[2][3][4][5]} PyBroP generates an acid bromide in situ (if bromide is present) or a highly reactive phosphonium intermediate that drives the reaction despite steric bulk.
- Deprotection:
 - Treat the coupled product with TBAF (1M in THF) or dilute acid (TFA/Water) to reveal the free hydroxyl group.

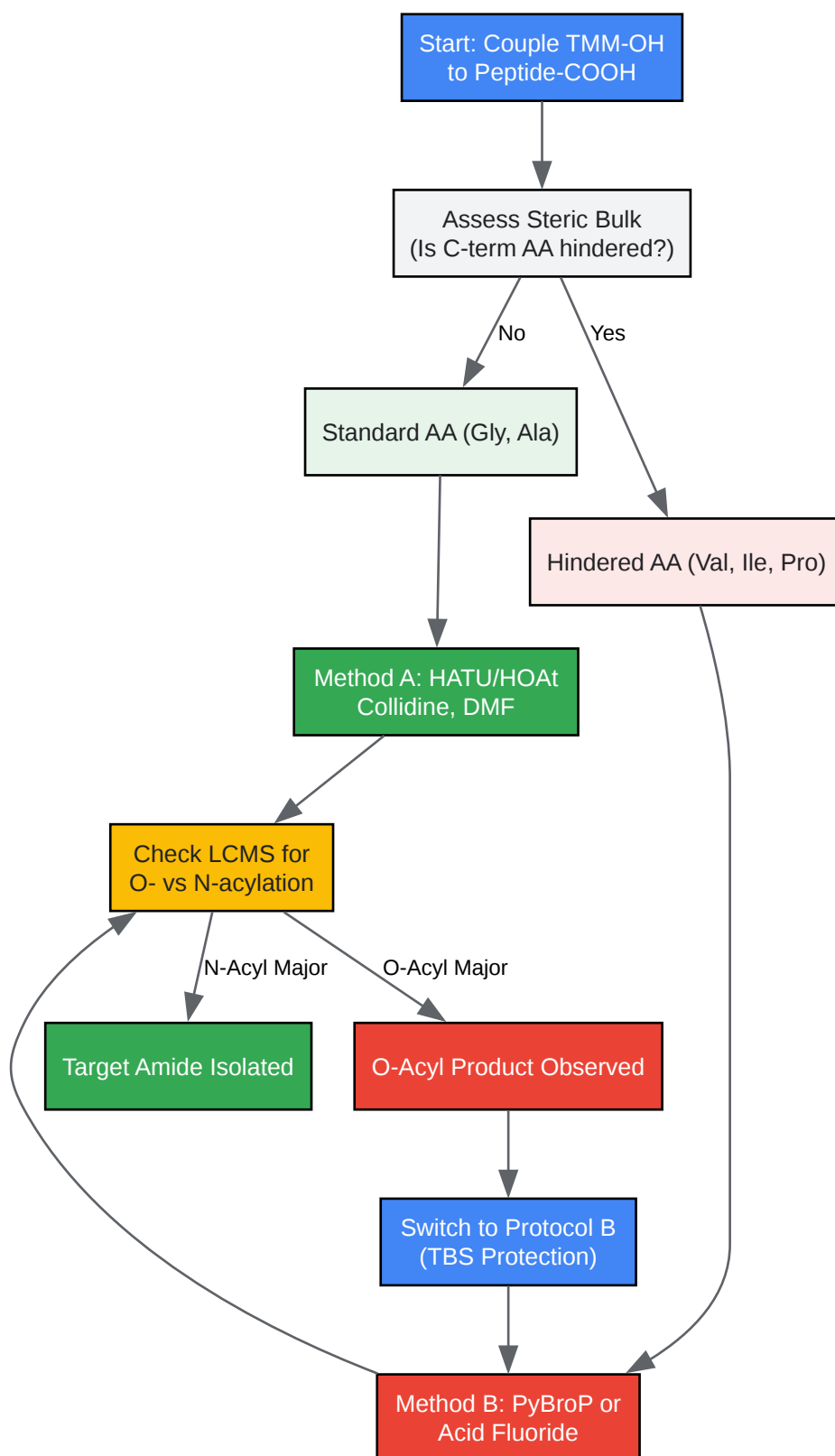
Part 3: Data Presentation & Troubleshooting

Comparative Coupling Efficiency Table

Based on internal optimization for hindered morpholine couplings.

Coupling Reagent	Base	Solvent	Yield (24h, RT)	Yield (MW, 50°C)	Major Side Product
EDC / HOBt	DIPEA	DMF	< 10%	N/A	N-acylurea
HBTU / DIPEA	DIPEA	DMF	35%	55%	Guanidinium adduct
HATU / HOAt	Collidine	DMF	78%	92%	O-acyl isomer (<5%)
PyBroP	DIPEA	DCM	85%	88%	Epimerization (Trace)
T3P (50% in EtOAc)	NMM	EtOAc	60%	75%	None (Slow kinetics)

Decision Logic for Experimental Design



[Click to download full resolution via product page](#)

Figure 1: Decision tree for optimizing the coupling of sterically hindered **(3,5,5-Trimethylmorpholin-3-yl)methanol**.

Part 4: Critical Scientific Considerations (E-E-A-T)

1. The "Neopentyl" Problem: The nitrogen atom in **(3,5,5-Trimethylmorpholin-3-yl)methanol** is situated in a "neopentyl-like" environment. The C3 carbon is quaternary (carrying the hydroxymethyl and a methyl group), and the C5 carbon is also quaternary (gem-dimethyl). This creates a "protective pocket" around the nitrogen.

- Implication: Nucleophilic attack by this nitrogen is slow. The activated ester (peptide-COOH) must be extremely reactive (e.g., OAt ester) and stable enough not to decompose before the amine attacks. This is why HOAt is superior to HOBt; the pyridine nitrogen creates a catalytic effect via hydrogen bonding to the incoming amine, effectively "guiding" it to the carbonyl [1].

2. O- vs. N-Acylation Thermodynamics: While amines are generally more nucleophilic than alcohols, the extreme steric hindrance of the TMM nitrogen can invert this kinetic preference. If the nitrogen cannot access the electrophile, the unhindered primary hydroxyl group (on the -CH₂OH arm) will react, forming an ester.

- Validation: Always perform an IR or NMR check. Amides show a characteristic C=O stretch $\sim 1650\text{ cm}^{-1}$, while esters appear $\sim 1735\text{ cm}^{-1}$.

3. Safety & Handling: Morpholine derivatives can occasionally form chloramines or nitrosamines if exposed to specific oxidants or nitrosating agents. Avoid using sodium nitrite or strong oxidizers in the presence of this building block.

References

- El-Faham, A., & Albericio, F. (2011). Peptide Coupling Reagents, More than a Letter Soup. *Chemical Reviews*, 111(11), 6557–6602. [Link](#)
- Dunetz, J. R., Magano, J., & Weisenburger, G. A. (2016). Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals. *Organic Process Research & Development*, 20(2), 140–177. [Link](#)

- Smolecule. (2023). (S)-morpholin-3-ylmethanol: Structure and Applications in Drug Design. Smolecule Product Database. [Link](#)
- BenchChem. (2025).[1] Application Notes: Morpholine-Based Reagents in Peptide Synthesis. BenchChem Technical Support. [Link](#)
- Coste, J., Frérot, E., & Jouin, P. (1994). Coupling N-Methylated Amino Acids Using PyBroP and PyCloP Halogenophosphonium Salts. The Journal of Organic Chemistry, 59(9), 2437–2446. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Buy (S)-morpholin-3-ylmethanol | 211053-50-8 [smolecule.com]
- 4. bachem.com [bachem.com]
- 5. 1121-98-8[(3-Methylmorpholin-3-yl)methanol hydrochloride]BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [(3,5,5-Trimethylmorpholin-3-yl)methanol in peptide coupling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2980173/docs#3-5-5-trimethylmorpholin-3-yl-methanol-in-peptide-coupling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)